

pH Characteristics of Aqueous Sodium Tetraborate Solutions: A Technical Guide

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Compound of Interest

Compound Name: Borax ($B_4Na_2O_7 \cdot 10H_2O$)

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This technical guide provides a comprehensive overview of the pH characteristics of aqueous solutions of sodium tetraborate (commonly known as borax). This document details the underlying chemical principles governing the pH of these solutions, presents quantitative data on their pH at various concentrations and temperatures, and offers detailed experimental protocols for their preparation and measurement.

Core Principles: The Alkaline Nature of Sodium Tetraborate Solutions

Aqueous solutions of sodium tetraborate are characteristically alkaline. This basicity arises from the hydrolysis of the tetraborate ion ($B_4O_7^{2-}$) in water. Sodium tetraborate is the salt of a weak acid, boric acid (H_3BO_3), and a strong base, sodium hydroxide (NaOH)[1]. When dissolved in water, the tetraborate ion reacts with water molecules to form boric acid and hydroxide ions (OH^-), resulting in an increase in the solution's pH[2][3].

The overall hydrolysis reaction can be represented as:



The presence of the weak acid (boric acid) and its conjugate base (the tetraborate ion and its equilibrium species) allows sodium tetraborate solutions to function as effective buffers, typically in the pH range of 8.5 to 10.0[4].

Quantitative pH Data

The pH of a sodium tetraborate solution is influenced by both its concentration and temperature.

Influence of Concentration

At a constant temperature, the pH of a sodium tetraborate solution is dependent on its concentration. The following table summarizes the pH of sodium tetraborate decahydrate solutions at various concentrations at 20°C.

Concentration (% by weight)	pH at 20°C
0.1	9.3
0.5	9.2
1.0	9.2
2.0	9.2
5.0	9.3

Data sourced from a U.S. Borax product data sheet.

Influence of Temperature

The pH of borate buffer solutions is also temperature-dependent. The following table illustrates the pH of various borax-chloride buffer solutions at different temperatures. While not pure sodium tetraborate solutions, this data demonstrates the general trend of decreasing pH with increasing temperature.

Temperature (°C)	0.01 m Borax + 0.01 m NaCl	0.01 m Borax + 0.02 m NaCl	0.01 m Borax + 0.03 m NaCl
0	9.465	9.444	9.426
10	9.333	9.313	9.296
20	9.225	9.206	9.190
25	9.180	9.162	9.146
30	9.139	9.121	9.106
40	9.068	9.052	9.038
50	9.011	8.996	8.983
60	8.962	8.948	8.934

Data adapted from "Ionization constant of boric acid and the pH of certain borax-chloride buffer solutions from 0 degrees to 60 degrees C"[2].

Experimental Protocols

Accurate preparation and measurement of sodium tetraborate solutions are crucial for reliable experimental outcomes.

Preparation of a 0.1 M Sodium Tetraborate Buffer (pH 9.2)

This protocol describes the preparation of a standard 0.1 M sodium tetraborate buffer solution with a target pH of 9.2.

Materials:

- Sodium Tetraborate Decahydrate ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$)
- Deionized or distilled water
- 1000 mL volumetric flask

- Beaker
- Magnetic stirrer and stir bar
- Calibrated pH meter

Procedure:

- Weigh out 38.14 g of sodium tetraborate decahydrate.
- Transfer the sodium tetraborate to a beaker containing approximately 800 mL of deionized water.
- Place the beaker on a magnetic stirrer and stir until the solid is completely dissolved. Gentle heating may be applied to aid dissolution, but the solution must be cooled to room temperature before final volume adjustment.
- Carefully transfer the solution to a 1000 mL volumetric flask.
- Rinse the beaker with small portions of deionized water and add the rinsings to the volumetric flask.
- Bring the final volume to the 1000 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Verify the pH of the solution using a calibrated pH meter. If necessary, adjust the pH to 9.2 using a dilute solution of boric acid or sodium hydroxide.

pH Measurement of Aqueous Sodium Tetraborate Solutions

This protocol outlines the standard procedure for accurately measuring the pH of a prepared sodium tetraborate solution.

Equipment:

- Calibrated pH meter with a glass electrode

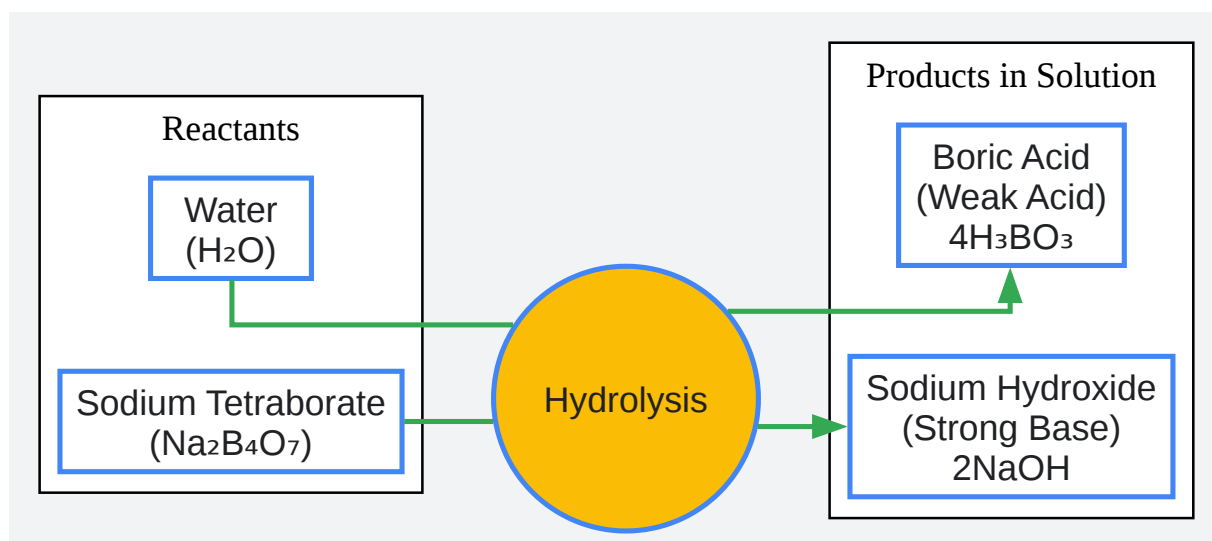
- Standard pH buffers (e.g., pH 7.00, pH 10.00)
- Beakers
- Deionized or distilled water
- Magnetic stirrer and stir bar (optional, but recommended for stable readings)

Procedure:

- **Calibration:** Calibrate the pH meter according to the manufacturer's instructions using at least two standard buffer solutions that bracket the expected pH of the sodium tetraborate solution (e.g., pH 7.00 and pH 10.00). Rinse the electrode with deionized water and gently blot dry between buffer measurements.
- **Sample Preparation:** Place the sodium tetraborate solution to be measured in a clean beaker. If using a magnetic stirrer, add a clean stir bar.
- **Measurement:** Immerse the pH electrode in the sample solution, ensuring the electrode bulb is fully submerged.
- **Stabilization:** Gently stir the solution to ensure homogeneity and a stable reading. Allow the pH reading to stabilize before recording the value. A stable reading is typically one that does not change by more than 0.02 pH units over 30 seconds.
- **Cleaning:** After measurement, rinse the electrode thoroughly with deionized water and store it in the appropriate storage solution as recommended by the manufacturer.

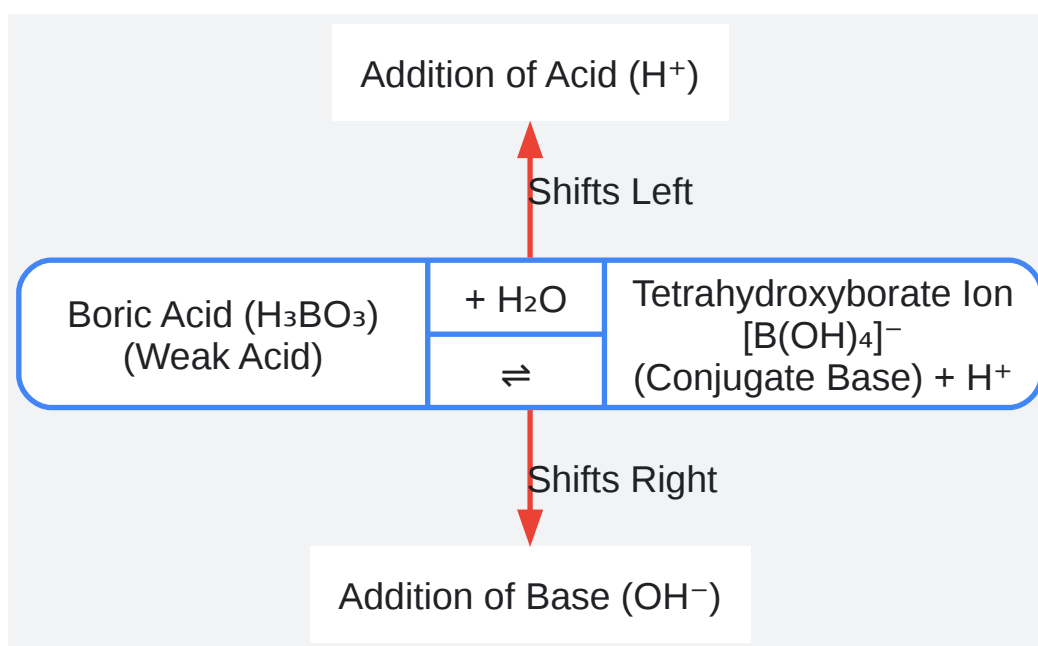
Visualizing the Chemistry

The following diagrams illustrate the key chemical processes and workflows related to aqueous sodium tetraborate solutions.



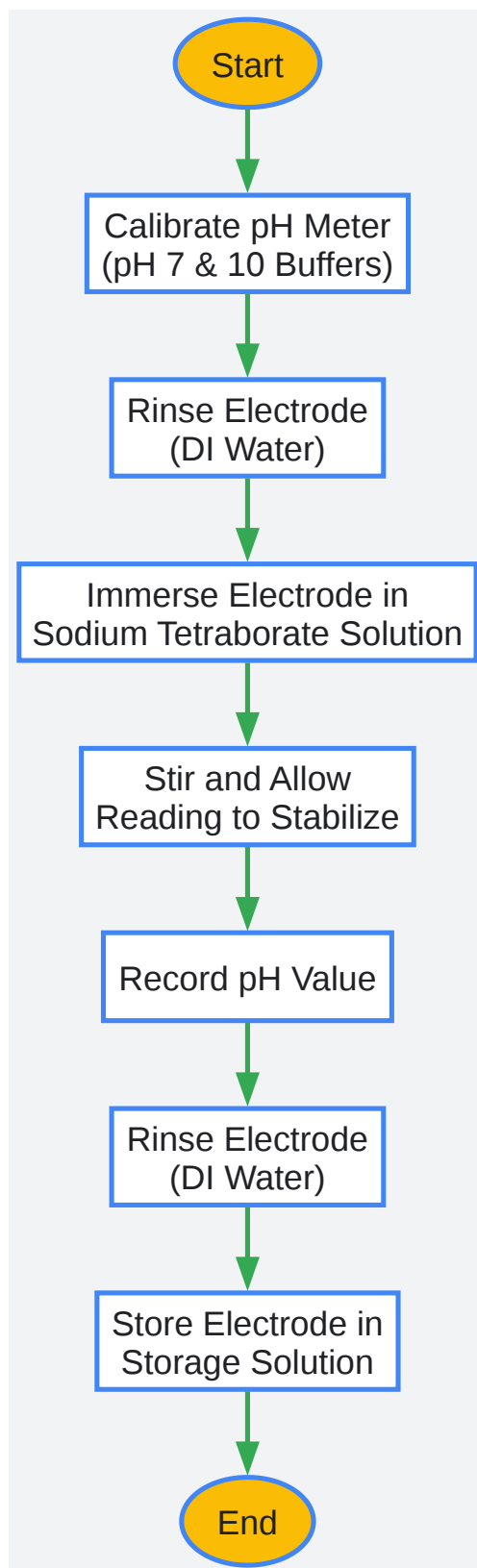
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Caption: Hydrolysis of Sodium Tetraborate in Water.



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Caption: Borate Buffer System Equilibrium.



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Caption: pH Measurement Experimental Workflow.

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